

# An In-depth Technical Guide on the Physical Characteristics of 1-Bromoundecane-d3

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## Compound of Interest

Compound Name: **1-Bromoundecane-d3**

Cat. No.: **B12403219**

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## Introduction

**1-Bromoundecane-d3**, a deuterated analog of 1-bromoundecane, serves as a valuable tool in various research and development applications, including as an internal standard in mass spectrometry-based studies and as a tracer in metabolic investigations. Understanding its physical characteristics is paramount for its effective handling, application, and the interpretation of experimental results. This technical guide provides a comprehensive overview of the physical properties of 1-Bromoundecane, which are expected to be very similar to its d3-deuterated form, alongside detailed experimental protocols for their determination. Due to the limited availability of specific experimental data for **1-Bromoundecane-d3**, the information for the non-deuterated compound is presented as a close approximation.

## Data Presentation

The quantitative physical properties of 1-Bromoundecane are summarized in the table below. These values serve as a reference for researchers working with its deuterated counterpart.

Physical Property	Value	Conditions
Molecular Formula	$C_{11}H_{23}Br$	
Molecular Weight	235.20 g/mol <a href="#">[1]</a> <a href="#">[2]</a>	
Appearance	Colorless to light yellow liquid <a href="#">[3]</a>	
Density	1.054 g/mL	at 25 °C
Boiling Point	137-138 °C	at 18 mmHg
Melting Point	-9 °C	
Refractive Index	1.457	at 20 °C
Flash Point	113 °C (235.4 °F)	closed cup
Vapor Density	8.2 (vs air)	

## Experimental Protocols

The following sections detail the methodologies for determining the key physical characteristics of a liquid compound like **1-Bromoundecane-d3**.

### Determination of Melting Point

The capillary method is a common and straightforward technique for determining the melting point of a substance.

**Principle:** A small, powdered sample is heated at a controlled rate, and the temperature range over which the substance transitions from a solid to a liquid is observed.

**Procedure:**

- Ensure the sample is dry and in a powdered form.
- Pack a small amount of the sample into a capillary tube, which is sealed at one end.
- Place the capillary tube into a melting point apparatus.

- Heat the sample rapidly to a temperature just below the expected melting point.
- Decrease the heating rate to approximately 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes liquid (the completion of melting). This range represents the melting point.

## Determination of Boiling Point

The micro-reflux method is suitable for determining the boiling point of small quantities of a liquid.

**Principle:** A liquid is heated to its boiling point, and the temperature of the vapor in equilibrium with the refluxing liquid is measured.

**Procedure:**

- Place approximately 0.5 mL of the liquid sample into a small test tube containing a magnetic stir bar.
- Position a thermometer with its bulb about 1 cm above the liquid's surface.
- Gently heat the sample while stirring.
- Observe the formation of a ring of condensing vapor (refluxing) on the inner wall of the test tube. The thermometer bulb should be at the level of this ring for an accurate measurement.
- The stable temperature reading on the thermometer during active reflux is the boiling point of the liquid.

## Determination of Density

The density of a liquid can be determined by accurately measuring its mass and volume.

**Principle:** Density is defined as the mass of a substance per unit volume.

**Procedure:**

- Weigh a clean, dry graduated cylinder using an analytical balance.
- Add a known volume of the liquid to the graduated cylinder and record the volume precisely, reading from the bottom of the meniscus.
- Weigh the graduated cylinder containing the liquid.
- Subtract the mass of the empty graduated cylinder from the combined mass to determine the mass of the liquid.
- Calculate the density by dividing the mass of the liquid by its volume.
- Repeat the measurement multiple times and average the results for improved accuracy.

## Determination of Refractive Index

An Abbe refractometer is a common instrument used to measure the refractive index of a liquid.

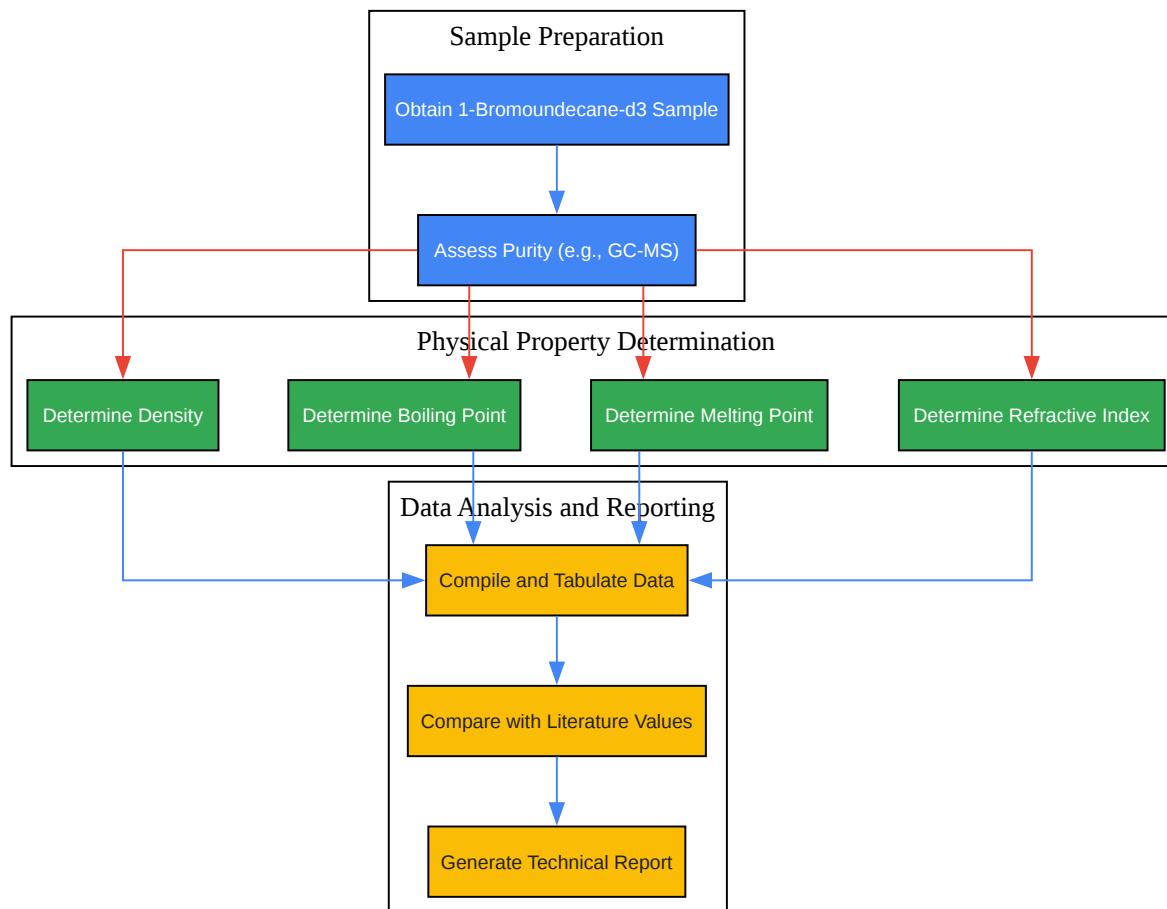
**Principle:** The refractive index is determined by measuring the critical angle at which light is refracted as it passes from the liquid into a prism of known refractive index.

**Procedure:**

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Place a few drops of the sample liquid onto the prism of the refractometer.
- Close the prism and allow the sample to reach thermal equilibrium with the instrument, typically at 20 °C.
- Adjust the instrument until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Read the refractive index value directly from the instrument's scale.

## Mandatory Visualization

The following diagram illustrates a logical workflow for the physical characterization of a liquid sample like **1-Bromoundecane-d3**.



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Workflow for Physical Characterization

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## References

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